

Essential Safety and Logistical Information for Handling TIS108

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Compound of Interest

Compound Name: TIS108

Cat. No.: B2844129

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For Researchers, Scientists, and Drug Development Professionals

This document provides crucial safety protocols and logistical plans for the handling and disposal of **TIS108**, a triazole-type strigolactone biosynthesis inhibitor. The following procedural guidance is intended to ensure a safe laboratory environment and proper management of this chemical compound.

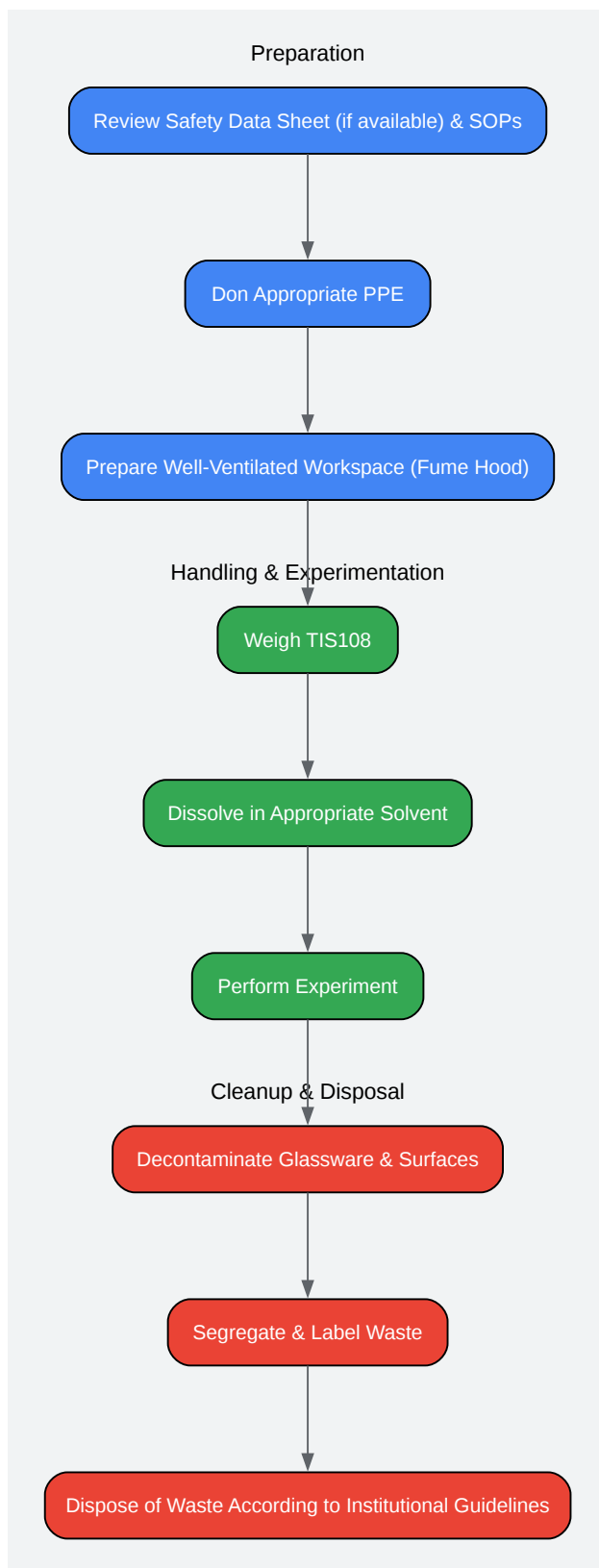
Personal Protective Equipment (PPE) and Engineering Controls

Given the absence of a publicly available, detailed Safety Data Sheet (SDS) specifically for **TIS108**, a precautionary approach based on handling similar chemical compounds is recommended. The following PPE and engineering controls are considered essential to minimize exposure and ensure user safety.

Personal Protective Equipment (PPE)	Specification	Purpose
Eye Protection	Chemical safety goggles or a face shield	Protects eyes from splashes and airborne particles.
Hand Protection	Nitrile or neoprene gloves	Provides a barrier against skin contact.
Body Protection	A lab coat or chemical-resistant apron	Protects against spills and contamination of personal clothing.
Respiratory Protection	Use in a well-ventilated area. A fume hood is recommended.	Minimizes the inhalation of any potential dust or aerosols.

Operational Plan: Step-by-Step Handling Procedures

A systematic workflow is critical for the safe handling of **TIS108** in a laboratory setting. The following diagram outlines the recommended experimental workflow from preparation to disposal.



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Caption: Experimental workflow for handling **TIS108**.

Disposal Plan

Proper disposal of **TIS108** and any contaminated materials is crucial to prevent environmental contamination and ensure regulatory compliance.

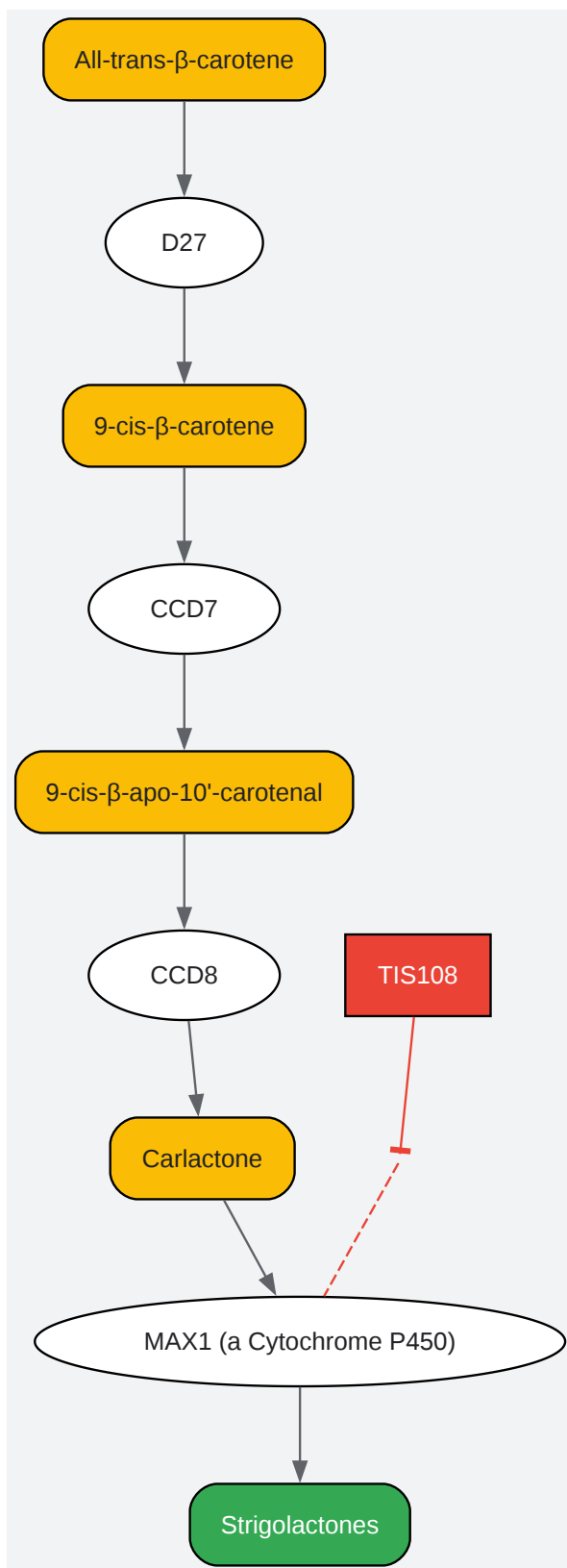
Waste Segregation and Disposal:

Waste Type	Disposal Procedure
Solid TIS108 Waste	Collect in a designated, sealed, and clearly labeled hazardous waste container.
Liquid TIS108 Waste (Solutions)	Collect in a designated, sealed, and clearly labeled hazardous waste container. Do not pour down the drain.
Contaminated Labware (e.g., pipette tips, gloves)	Dispose of in a designated solid hazardous waste container.
Empty TIS108 Containers	Rinse with a suitable solvent three times, collecting the rinsate as hazardous liquid waste. Deface the label and dispose of the container according to institutional guidelines for chemically contaminated glass or plastic.

All waste must be disposed of through your institution's hazardous waste management program. Follow all local, state, and federal regulations for chemical waste disposal.

TIS108 Mechanism of Action: Inhibition of Strigolactone Biosynthesis

TIS108 functions as an inhibitor of the strigolactone biosynthesis pathway in plants. Strigolactones are a class of plant hormones that regulate various aspects of plant development. The simplified signaling pathway below illustrates the key steps in strigolactone biosynthesis and the point of inhibition by **TIS108**.



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Caption: Simplified strigolactone biosynthesis pathway and the inhibitory action of **TIS108**.

Disclaimer: The safety information provided is based on general laboratory practices for handling chemical compounds in the absence of a specific Safety Data Sheet for **TIS108**. It is imperative to consult your institution's safety office and any available supplier documentation for the most accurate and comprehensive safety guidelines. Always perform a risk assessment before starting any new experimental procedure.

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